

"Antibacterial agent 140 chloride" suppliers and commercial availability

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Compound of Interest

Compound Name: Antibacterial agent 140 chloride

Cat. No.: B15568567

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In-Depth Technical Guide: Antibacterial Agent 140 Chloride (Ru2)

This technical guide provides a comprehensive overview of the novel antibacterial agent, designated as "**Antibacterial agent 140 chloride**" by commercial suppliers and identified as a multifunctional ruthenium (II) polypyridine complex, herein referred to as Ru2, in the primary scientific literature. This document is intended for researchers, scientists, and drug development professionals interested in the potential of this compound as a selective Gram-positive antibacterial agent.

Introduction

Antibacterial agent 140 chloride (Ru2) is a first-in-class ruthenium-based photosensitizer exhibiting aggregation-induced emission (AIE) characteristics.^[1] This property allows for selective detection and elimination of Gram-positive bacteria.^[1] Its mechanism of action is centered around a specific interaction with lipoteichoic acids (LTA) present in the cell walls of Gram-positive bacteria, leading to aggregation of the compound and subsequent activation of its photodynamic therapeutic (PDT) properties upon light irradiation.^{[1][2]}

Commercial Availability

Antibacterial agent 140 chloride is available from several chemical suppliers for research purposes. The commercial availability and product details are summarized in the table below.

Supplier	Product Name	Catalog Number	Purity	Available Quantities
TargetMol	Antibacterial agent 140 chloride	T78903	>98%	1mg, 5mg, 10mg
Amsbio	Antibacterial agent 140 chloride	AMS.T78903-5-MG	Not Specified	5 mg
MedChemExpress	Antibacterial agent 140 chloride	HY-149801A	Not Specified	1mg, 5mg, 10mg
Immunomart	Antibacterial agent 140 chloride	T78903	Not Specified	Currently out of stock

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C61H44Cl2N8Ru2	[2]
Molecular Weight	1162.1 g/mol	[2]
Appearance	Not Specified	-
Solubility	Soluble in DMSO	[2]
CAS Number	Not Assigned	[3]

In Vitro Antibacterial Activity

The in vitro antibacterial efficacy of Ru2 has been demonstrated against Staphylococcus aureus (S. aureus). The compound exhibits both dark toxicity and significantly enhanced phototoxicity upon light exposure.

Organism	Condition	Concentration (µg/mL)	Inhibition (%)	Reference
S. aureus	Dark	0.1	78	[2]
S. aureus	Dark	5	0	[2]
S. aureus	Light (120s exposure)	Very Low Concentrations	~100	[2]

In Vivo Efficacy

In a murine wound infection model using *S. aureus*, Ru2 demonstrated significant therapeutic potential.

Animal Model	Treatment	Dosage	Outcome	Reference
Female Kunming Mice	Topical	20 µg/mL (50 µL)	Nearly full wound healing after 7 days	[2]

Cytotoxicity

The cytotoxic profile of Ru2 was evaluated in HeLa cells.

Cell Line	Condition	Concentration (µg/mL)	Cell Viability (%)	Reference
HeLa	Dark	0.1 - 5	> 80	[2]
HeLa	Light	≤ 32 µM	> 73	[2]

Experimental Protocols

In Vitro Antibacterial Assay

- Bacterial Culture: *S. aureus* is cultured in Luria-Bertani (LB) broth overnight at 37°C.

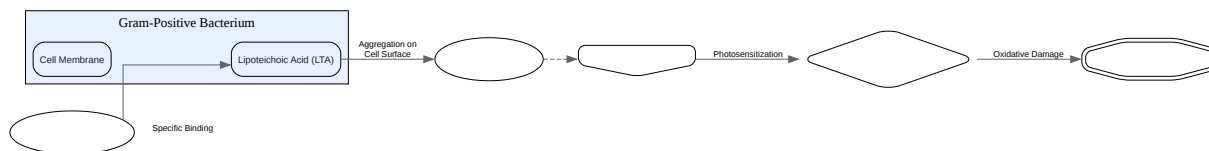
- **Preparation of Bacterial Suspension:** The overnight culture is diluted to a final concentration of 10^7 colony-forming units (CFU)/mL in phosphate-buffered saline (PBS).
- **Treatment:** The bacterial suspension is incubated with varying concentrations of Ru2 (0.1-5 $\mu\text{g/mL}$) for 1 hour in the dark.
- **Light Exposure:** For phototoxicity assessment, the treated bacterial suspension is exposed to light for 120 seconds. A control group is kept in the dark.
- **Quantification of Viability:** The bacterial viability is determined by plating serial dilutions of the treated suspensions onto LB agar plates. The plates are incubated at 37°C for 18-24 hours, and the colonies are counted. The inhibition rate is calculated relative to the untreated control.

In Vivo Wound Infection Model

- **Animal Model:** Female Kunming mice are used for the study.
- **Wound Creation:** A full-thickness dermal wound is created on the dorsal side of the mice.
- **Infection:** A suspension of *S. aureus* is topically applied to the wound.
- **Treatment:** A solution of Ru2 (20 $\mu\text{g/mL}$) is topically applied to the infected wound.
- **Monitoring:** The wound healing process is monitored and photographed daily for up to 10 days. The wound size is measured to assess the therapeutic efficacy.

Visualizations

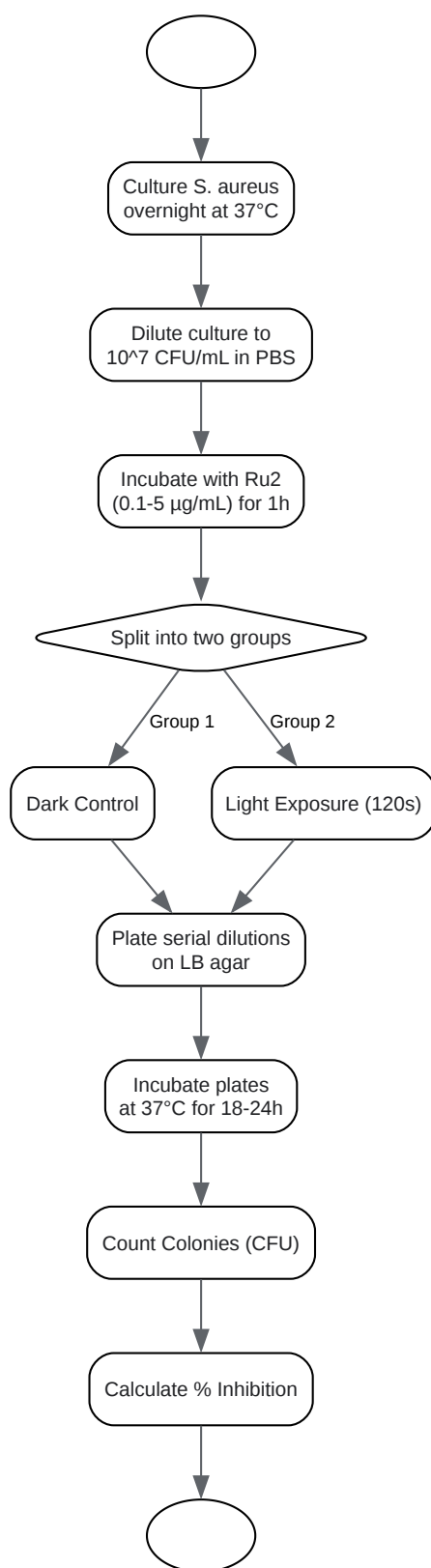
Proposed Mechanism of Action



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Caption: Proposed mechanism of action of **Antibacterial agent 140 chloride** (Ru₂).

Experimental Workflow for In Vitro Antibacterial Testing



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Caption: Workflow for in vitro photodynamic antibacterial testing of Ru2.

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References

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